

What is the chemical structure of Boc-D-2-pyridylalanine?

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Compound of Interest

Compound Name: Boc-D-2-Pal-OH

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An In-depth Technical Guide to Boc-D-2-pyridylalanine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and structure of Boc-D-2-pyridylalanine, a key building block in synthetic organic chemistry and drug discovery.

Chemical Structure and Identification

Boc-D-2-pyridylalanine, systematically named (2R)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-pyridin-2-ylpropanoic acid, is a derivative of the amino acid D-alanine. [1] It features a tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group and a pyridyl group attached to the beta-carbon. This unique structure, particularly the presence of the pyridine ring, makes it a valuable component in the synthesis of peptidomimetics and other complex molecules with potential therapeutic applications.[2] The Boc protecting group allows for controlled, stepwise reactions in peptide synthesis.[2]

Chemical Structure Diagram:

Caption: 2D representation of Boc-D-2-pyridylalanine.

Physicochemical and Identification Data

The following table summarizes key quantitative and identifying information for Boc-D-2-pyridylalanine.

Property	Value	Reference(s)
IUPAC Name	(2R)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-pyridin-2-ylpropanoic acid	[1]
CAS Number	98266-32-1	[1][2][3][4][5][6]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₄	[1][2][3][4][6]
Molecular Weight	266.29 g/mol	[1][3][4]
SMILES String	CC(C)(C)OC(=O)N--INVALID-LINK--C(=O)O	[1]
Appearance	White to off-white powder	[2][3][4]
Melting Point	145-152 °C	[3][4][5]
Boiling Point	436.9 °C at 760 mmHg	[3]
Density	1.2 g/cm ³	[3]
Purity	≥99% (HPLC)	[2]
Optical Rotation	[α] _D ²⁰ = +17 ± 2° (c=1 in MeOH)	[2]
Storage Temperature	0-8 °C	[2][3][4]

Experimental Protocols

While a specific, detailed synthesis protocol for Boc-D-2-pyridylalanine is not readily available in the public domain, general methods for the Boc protection of amino acids are well-established. The following represents a general procedure that can be adapted by a skilled chemist.

General Protocol for N-tert-butoxycarbonylation of an Amino Acid:

This protocol is based on the reaction of the amino acid with di-tert-butyl dicarbonate (Boc anhydride) under basic conditions.

- Materials:
 - D-2-pyridylalanine
 - Di-tert-butyl dicarbonate ((Boc)₂O)
 - Sodium hydroxide (NaOH) or triethylamine (Et₃N)
 - Dioxane and water (or another suitable solvent system)
 - Ethyl acetate (EtOAc)
 - 5% Citric acid solution
 - Sodium sulfate or magnesium sulfate (drying agent)
- Procedure:
 - Dissolve D-2-pyridylalanine and a suitable base (e.g., 1.5 equivalents of triethylamine) in a 1:1 mixture of dioxane and water.
 - At room temperature, add di-tert-butyl dicarbonate (1.1 equivalents) to the solution with stirring.
 - Allow the reaction to proceed for several hours until the starting material is consumed (monitoring by TLC or LC-MS is recommended).
 - Dilute the reaction mixture with water.
 - Extract the aqueous mixture with ethyl acetate to remove any unreacted Boc anhydride and byproducts.
 - Acidify the aqueous layer to a pH of approximately 3-4 using a 5% citric acid solution.
 - Extract the product into ethyl acetate (3 times).

- Combine the organic layers, dry over sodium sulfate or magnesium sulfate, and evaporate the solvent under reduced pressure to yield the crude Boc-D-2-pyridylalanine.
- The crude product can be further purified by recrystallization.

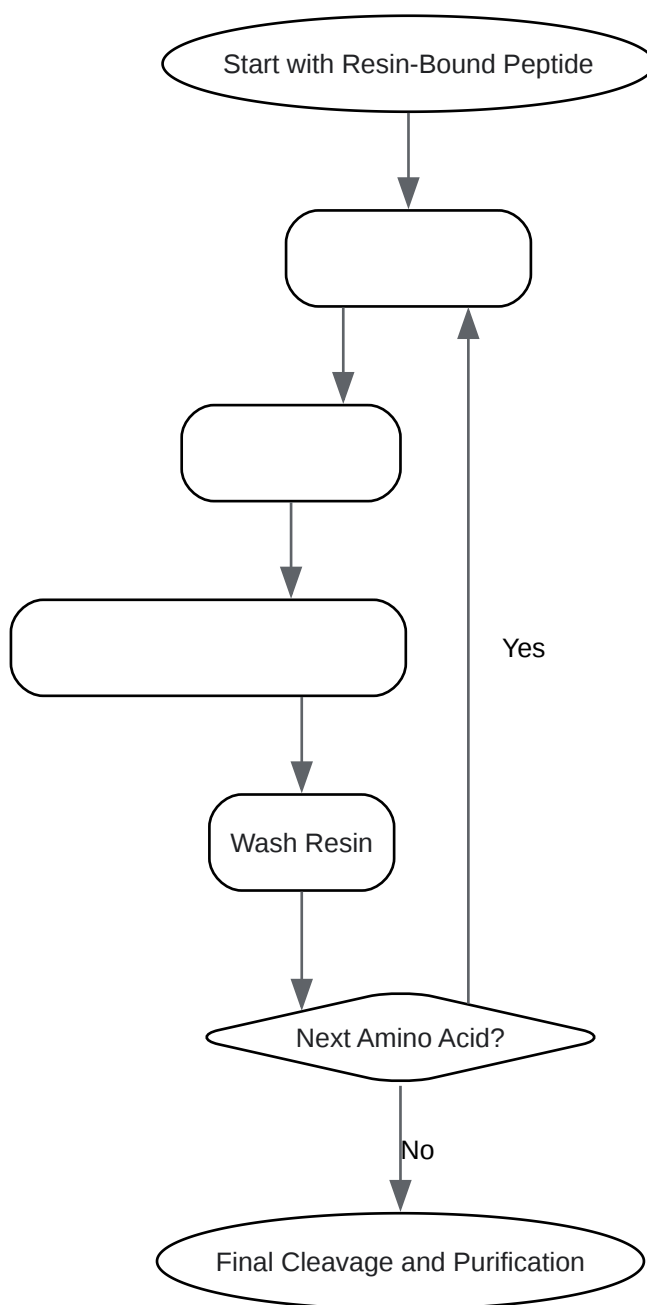
General Protocol for Use in Solid-Phase Peptide Synthesis (SPPS):

Boc-D-2-pyridylalanine is commonly used in Boc-chemistry solid-phase peptide synthesis.

- Materials:
 - Boc-D-2-pyridylalanine
 - Peptide synthesis resin (e.g., Merrifield or PAM resin)
 - Coupling reagents (e.g., HBTU, HATU, or DIC/HOAt)
 - N,N-Diisopropylethylamine (DIEA)
 - Trifluoroacetic acid (TFA)
 - Dichloromethane (DCM)
 - N,N-Dimethylformamide (DMF)
- Workflow:
 - Resin Swelling: Swell the resin in an appropriate solvent like DCM or DMF.
 - Boc Deprotection: Remove the Boc protecting group from the N-terminal amino acid of the resin-bound peptide using a solution of TFA in DCM (typically 25-50%).
 - Neutralization: Neutralize the resulting trifluoroacetate salt with a solution of a hindered base, such as DIEA in DCM.
 - Amino Acid Coupling: Activate the carboxyl group of Boc-D-2-pyridylalanine using a coupling reagent and couple it to the free amino group on the resin.
 - Washing: Thoroughly wash the resin to remove excess reagents and byproducts.

- Repeat the deprotection, neutralization, and coupling steps for each subsequent amino acid in the peptide sequence.

Logical Workflow for SPPS:



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Caption: General workflow for incorporating Boc-D-2-pyridylalanine in SPPS.

Applications in Research and Development

Boc-D-2-pyridylalanine serves as a crucial intermediate in the synthesis of various compounds of interest in the pharmaceutical and chemical industries.

- **Pharmaceutical Industry:** It is utilized in the synthesis of heterocyclic amides that are designed as inhibitors of nitric oxide production.[3] This is relevant for developing drugs to treat conditions associated with high nitric oxide levels, such as inflammatory diseases.
- **Peptide Synthesis:** As a non-natural amino acid, its incorporation into peptides can enhance their stability, receptor affinity, and biological activity.[2] The pyridine side chain can participate in unique interactions with biological targets.[2]
- **Chemical Synthesis:** The Boc protecting group facilitates selective chemical modifications, making it a versatile building block for complex organic molecules.[3]

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